

Commercial Availability and Technical Guide for Ticagrelor-d4

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Compound of Interest

Compound Name: *Ticagrelor-d4*

Cat. No.: *B15573000*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Ticagrelor-d4**, a deuterated internal standard essential for the accurate quantification of the antiplatelet drug Ticagrelor in complex biological matrices. This document is intended for researchers, scientists, and drug development professionals who require reliable analytical standards and detailed experimental protocols for pharmacokinetic, pharmacodynamic, and bioequivalence studies.

Commercial Availability of Ticagrelor-d4

Ticagrelor-d4 is available from several specialized chemical suppliers that provide stable isotope-labeled compounds for research and analytical purposes. It is crucial to source this internal standard from reputable vendors to ensure isotopic purity and chemical stability.

Table 1: Commercial Suppliers of **Ticagrelor-d4**

Supplier	Product Name	Catalog Number	CAS Number	Molecular Formula	Molecular Weight	Additional Information
MedchemExpress	Ticagrelor-d4 (AZD6140-d4)	HY-13096S1	274693-27-5 (Unlabeled)	C ₂₃ H ₂₄ D ₄ F ₂ N ₆ O ₄ S	526.62	Inquire for availability and pricing.
Stable-Isotopes	Ticagrelor D4	Inquire	1265911-54-3	C ₂₃ H ₂₄ D ₄ F ₂ N ₆ O ₄ S	526.59	Inquire for stock status.

Note: The availability and catalog numbers are subject to change. It is recommended to contact the suppliers directly for the most current information.

Physicochemical Properties of Ticagrelor and its Deuterated Analog

The physicochemical properties of Ticagrelor and its deuterated analog are critical for the development of analytical methods.

Table 2: Physicochemical Data

Property	Ticagrelor	Ticagrelor-d4
CAS Number	274693-27-5[1][2][3][4]	1265911-54-3[5]
Molecular Formula	C ₂₃ H ₂₈ F ₂ N ₆ O ₄ S[1][3]	C ₂₃ H ₂₄ D ₄ F ₂ N ₆ O ₄ S[5][6]
Molecular Weight	522.57 g/mol [1]	526.59 g/mol [5]
Synonyms	AZD6140, Brilinta, Brilique	AZD6140-d4

Experimental Protocols: Quantification of Ticagrelor in Human Plasma using LC-MS/MS

The following is a representative experimental protocol for the quantitative analysis of Ticagrelor in human plasma using a deuterated internal standard like **Ticagrelor-d4**. This method is based on common practices in bioanalytical laboratories.

Materials and Reagents

- Ticagrelor analytical standard
- **Ticagrelor-d4** (or other suitable deuterated analog like Ticagrelor-d7) as an internal standard (IS)
- HPLC-grade acetonitrile, methanol, and water
- Formic acid or ammonium acetate
- Human plasma (with anticoagulant, e.g., K₂-EDTA)
- Solid Phase Extraction (SPE) or Liquid-Liquid Extraction (LLE) consumables
- HPLC column (e.g., C18)

Sample Preparation

The objective of sample preparation is to extract Ticagrelor and the internal standard from the plasma matrix, removing proteins and other interfering substances.

Protein Precipitation (PPT) Method:

- To a 50 µL aliquot of human plasma, add 150 µL of acetonitrile containing the internal standard (e.g., 5 ng/mL of **Ticagrelor-d4**).
- Vortex the mixture for 10 minutes to precipitate proteins.
- Centrifuge the samples at 13,000 x g for 15 minutes at 4°C.
- Transfer the supernatant to a clean tube or vial for LC-MS/MS analysis.

Liquid-Liquid Extraction (LLE) Method:

- To a 200 μ L aliquot of plasma, add the internal standard solution.
- Add an appropriate extraction solvent (e.g., ethyl acetate).
- Vortex for 5 minutes.
- Centrifuge to separate the organic and aqueous layers.
- Evaporate the organic layer to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for injection.

LC-MS/MS Conditions

Table 3: Example LC-MS/MS Parameters

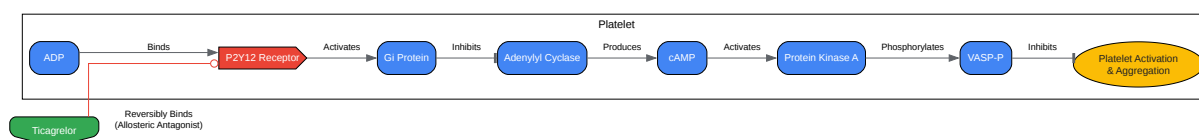
Parameter	Condition
LC System	Agilent 1260 HPLC or equivalent
Column	Acclaim™ RSLC 120 C ₁₈ (2.2 μ m, 2.1 $\times$ 100 mm) or equivalent
Mobile Phase	Gradient of Acetonitrile and Water with 0.1% Formic Acid
Flow Rate	0.3 mL/min
Injection Volume	5 μ L
Column Temperature	40°C
MS System	Triple quadrupole mass spectrometer
Ionization Mode	Electrospray Ionization (ESI), Negative or Positive
MRM Transitions	Ticagrelor: m/z 521.1 $\rightarrow$ 361.1 ^[7] ; Ticagrelor-d7: m/z 530.4 $>$ 127.0 (example)

Note: These parameters should be optimized for the specific instrumentation and deuterated standard used.

Mandatory Visualizations

Signaling Pathway of Ticagrelor

Ticagrelor is a direct-acting, reversible antagonist of the P2Y₁₂ receptor on platelets. It prevents ADP-mediated platelet activation and aggregation.

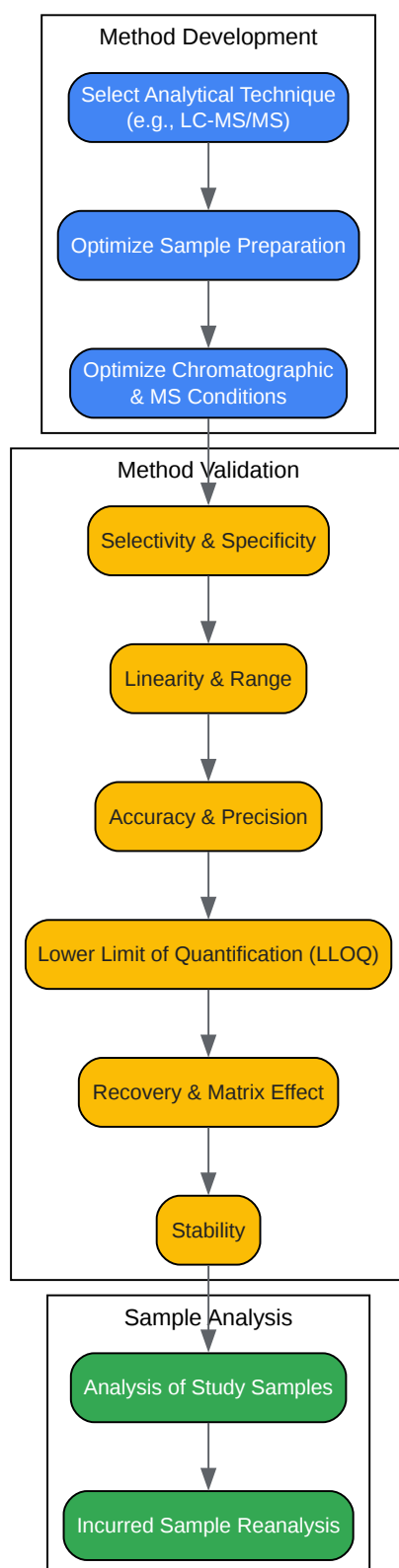


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Caption: Ticagrelor's mechanism of action on the P2Y₁₂ signaling pathway.

Experimental Workflow for Bioanalytical Method Validation

The validation of a bioanalytical method is a critical step to ensure the reliability of the data generated from study samples.

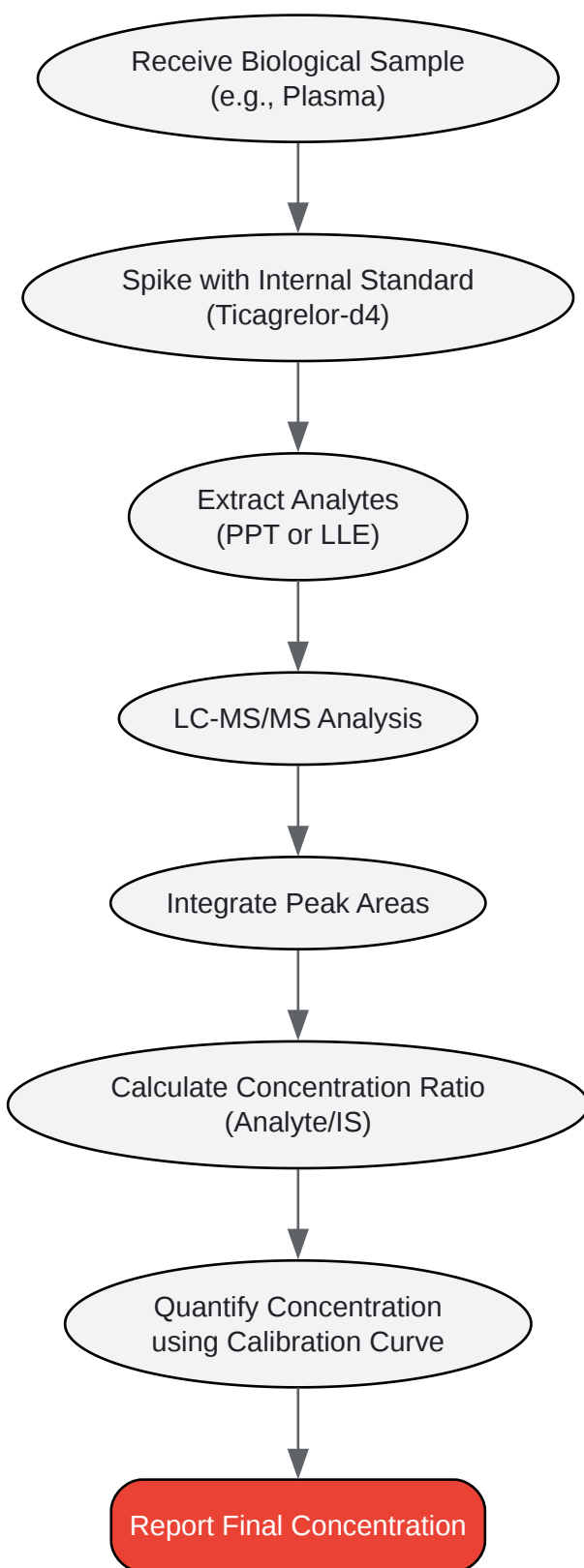


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Caption: General workflow for bioanalytical method validation.

Logical Relationship for Sample Analysis

This diagram illustrates the logical steps involved from receiving a biological sample to obtaining the final concentration data.



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